

Application Notes and Protocols for ML418 in Rodent Experiments

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Compound of Interest

Compound Name: ML418

Cat. No.: B15585934

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Introduction

ML418 is a selective and potent pore blocker of the Kir7.1 inward rectifier potassium channel, which has an IC₅₀ of 310 nM.^{[1][2]} The Kir7.1 channel is crucial in regulating melanocortin signaling in the brain, electrolyte balance in the eye, and uterine muscle contractility.^{[1][2][3]} Due to its role in various physiological processes, **ML418** is a valuable tool for in vivo studies in rodents to explore the therapeutic potential and physiology of Kir7.1.^{[1][2]} This document provides detailed application notes and protocols for the appropriate dosage and administration of **ML418** in rodent experiments.

Pharmacokinetics and Dosage

A pharmacokinetic study of **ML418** administered via intraperitoneal (IP) injection at a dosage of 30 mg/kg in mice demonstrated a suitable pharmacokinetic profile for in vivo studies.^{[1][2]} The study revealed a maximum plasma concentration (C_{max}) of 0.20 µM, which was reached at 3 hours (T_{max}) post-administration.^{[1][2]} **ML418** also showed excellent central nervous system (CNS) penetration, with a mouse brain-to-plasma ratio (K_p) of 10.9.^{[1][2][4]}

Table 1: Pharmacokinetic Parameters of **ML418** in Mice

Parameter	Value	Reference
Dosage	30 mg/kg (IP)	[1][2]
Cmax	0.20 μ M	[1][2]
Tmax	3 hours	[1][2]
Brain:Plasma Kp	10.9	[1][2][4]

Experimental Protocols

1. Preparation of **ML418** for Injection

It is crucial to prepare **ML418** in a suitable vehicle for in vivo administration. While the specific vehicle used in the cited pharmacokinetic study is not detailed, a common approach for similar small molecules is to use a solution of DMSO, Tween 80, and saline. The following is a general protocol that may need to be optimized for your specific experimental needs.

- Materials:
 - **ML418** powder
 - Dimethyl sulfoxide (DMSO)
 - Tween 80 (Polysorbate 80)
 - Sterile saline (0.9% NaCl)
 - Sterile microcentrifuge tubes
 - Vortex mixer
- Procedure:
 - Weigh the required amount of **ML418** powder.
 - Dissolve the **ML418** in a small volume of DMSO. For example, to prepare a 10 mg/mL stock solution, dissolve 10 mg of **ML418** in 1 mL of DMSO.

- Vortex thoroughly to ensure the compound is completely dissolved.
- For the final injection solution, a common vehicle composition is 5-10% DMSO, 5-10% Tween 80, and 80-90% sterile saline.
- To prepare the final solution, first add the required volume of the **ML418**/DMSO stock to a sterile tube.
- Add the Tween 80 and vortex to mix.
- Add the sterile saline incrementally while vortexing to prevent precipitation.
- The final solution should be clear. If precipitation occurs, sonication may be required.
- Prepare the solution fresh on the day of the experiment.

2. Intraperitoneal (IP) Injection in Mice

Intraperitoneal injection is a common method for administering substances to small rodents.

- Materials:
 - Prepared **ML418** solution
 - Sterile syringes (1 mL)
 - Sterile needles (25-27 gauge)[5][6]
 - 70% ethanol for disinfection
 - Appropriate personal protective equipment (gloves, lab coat)
- Procedure:
 - Animal Restraint: Gently restrain the mouse by grasping the loose skin over the shoulders and behind the ears. The "three-fingers" restraint method is recommended.[7] Turn the restrained animal so its abdomen is facing upwards.[7]

- Injection Site Identification: The preferred injection site is the lower right quadrant of the abdomen to avoid injuring the cecum, which is typically on the left side, and other vital organs like the bladder.[7][8]
- Disinfection: Disinfect the injection site with a swab soaked in 70% ethanol.[8]
- Injection: Insert the needle, with the bevel facing up, at a 30-45 degree angle into the identified injection site.[7] Gently aspirate to ensure the needle has not entered a blood vessel or organ (you should see no fluid in the syringe hub).[8]
- Administration: Slowly inject the **ML418** solution. The maximum recommended injection volume for a mouse is 10 ml/kg.[5][6]
- Withdrawal and Observation: Withdraw the needle and return the mouse to its cage.[5] Observe the animal for any signs of distress or complications.[5][7]

3. Oral Gavage in Rats

Oral gavage can be used for direct administration of substances into the stomach.

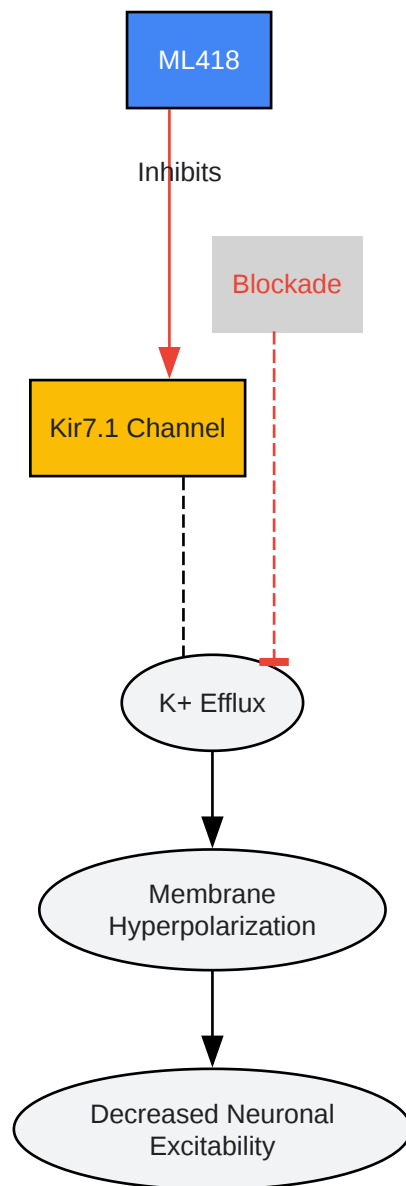
- Materials:
 - Prepared **ML418** solution
 - Sterile syringes
 - Appropriately sized gavage needles (e.g., 16-18 gauge for rats)[9]
 - Water or a water-based lubricant
- Procedure:
 - Animal Restraint: Restrain the rat securely to prevent movement. This can be done by holding the rat over the neck and thoracic region while supporting its lower body.[10]
 - Measure Tube Length: Measure the gavage needle externally from the tip of the rat's nose to the last rib to determine the correct insertion length.[10][11]

- Insertion: Gently insert the lubricated gavage needle into the mouth, to the side of the incisors, and advance it over the tongue into the esophagus.[\[10\]](#)[\[12\]](#) The rat should swallow as the tube is advanced.[\[10\]](#) Do not force the tube.[\[12\]](#)
- Administration: Once the tube is correctly placed, slowly administer the **ML418** solution. The maximum recommended volume for oral gavage in a rat is typically 10-20 ml/kg.[\[9\]](#)[\[10\]](#)
- Withdrawal and Observation: Slowly withdraw the gavage tube and return the rat to its cage. Monitor the animal for any signs of respiratory distress or other complications.[\[11\]](#)

Signaling Pathway and Experimental Workflow

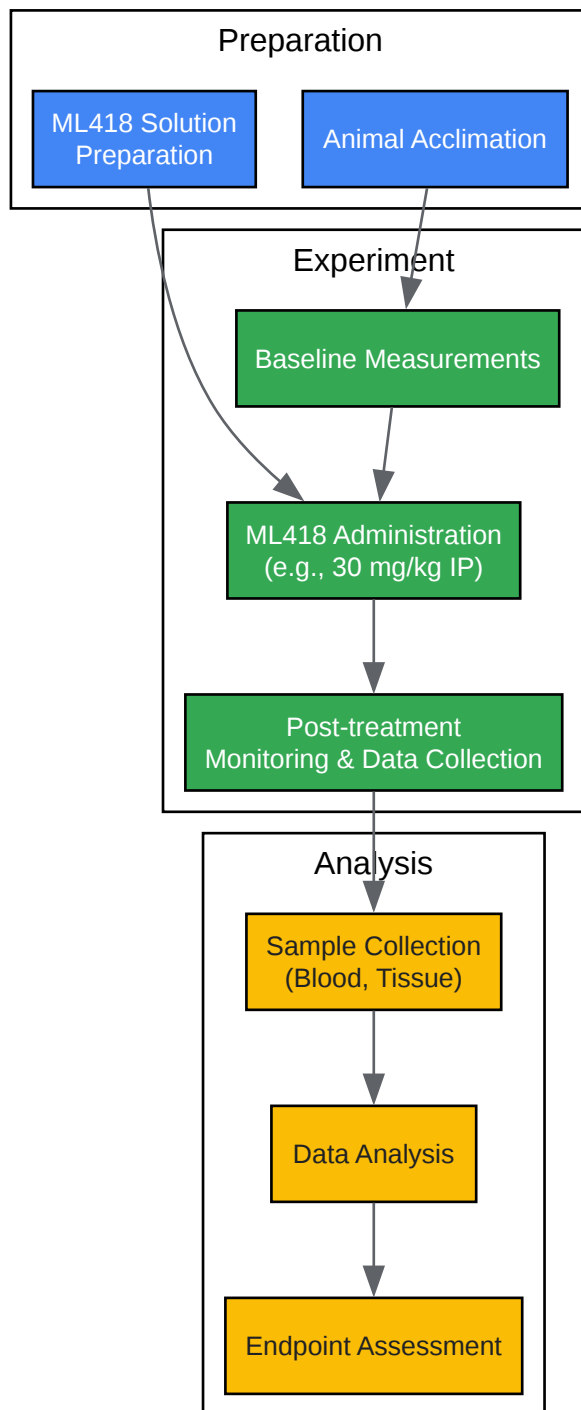
Below are diagrams illustrating the mechanism of action of **ML418** and a general experimental workflow for its use in rodent studies.

Mechanism of Action of ML418

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Caption: Mechanism of **ML418** as a Kir7.1 channel blocker.

General Workflow for ML418 Rodent Experiment

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